

ZEN-2759 transcriptional regulation studies

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Compound Focus: ZEN-2759

CAS No.: 1616400-50-0

Cat. No.: S547739

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Available Information on ZEN-2759

The search results confirm that **ZEN-2759** is a potent BET (Bromodomain and Extra-Terminal Domain) inhibitor [1] [2]. The table below summarizes its key biochemical characteristics:

Property	Description
Molecular Target	BET Bromodomain (BRD4) [1] [2]
Biological Role	Inhibits the function of the BET family of proteins, which are readers of acetylated histones and transcription factors [1] [2].
IC ₅₀ for BRD4(BD1)	0.23 μM [1] [2]
IC ₅₀ for BRD4(BD2)	0.08 μM [1] [2]
IC ₅₀ for BRD4(BD1BD2)	0.28 μM [1] [2]
CAS Number	1616400-50-0 [1] [2]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₂ [1]

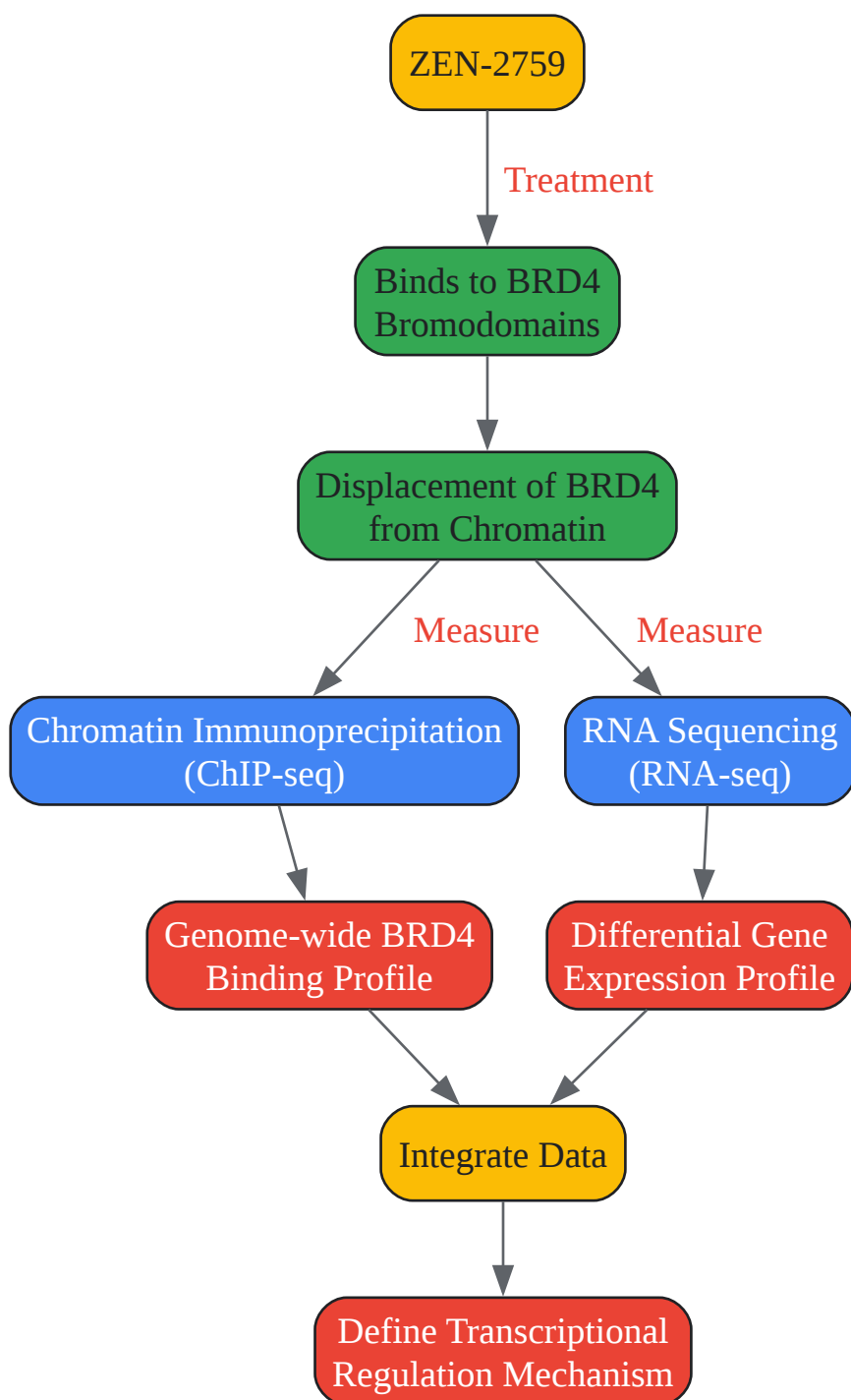
Limitations of Current Search Results

The main limitation is that the search results lack detailed studies on how **ZEN-2759** specifically affects gene transcription. While its primary mechanism is established, the downstream transcriptional consequences and specific gene networks it regulates have not been detailed in the sources I found.

Furthermore, the search results identified other unrelated topics that use the term "ZEN," such as a *Drosophila* developmental gene [3] and a mycotoxin [4], which are not relevant to the BET inhibitor **ZEN-2759**.

Proposed Experimental Workflow for Transcriptional Studies

Based on the general principles of studying BET inhibitors, the following diagram outlines a potential workflow to investigate the transcriptional regulatory mechanisms of **ZEN-2759**. This can serve as a starting point for designing your own detailed protocols.



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References

1. ZEN-2759 | BRD4 Inhibitor [medchemexpress.com]
2. ZEN 2759 | MedChemExpress (MCE) Life Science Reagents [medchemexpress.com]
3. Transcriptional regulation of the Drosophila gene zen by competing Smad and Brinker inputs - PMC [ncbi.nlm.nih.gov]
4. pH-induced interaction mechanism of zearalenone with zein [sciencedirect.com]

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